

An In-depth Technical Guide to C.I. Solvent Red 195

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Compound of Interest

Compound Name: Solvent red 195

Cat. No.: B1595644

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Disclaimer: The information available for C.I. **Solvent Red 195** is inconsistent across various sources, particularly concerning its precise chemical structure and in some cases, its fundamental properties. The most frequently cited identifier for this dye is CAS Number 164251-88-1. This guide primarily focuses on the information associated with this CAS number, while acknowledging the existing ambiguities. Researchers are advised to verify the specifications of their materials from the supplier.

C.I. **Solvent Red 195** is a synthetic organic dye, classified as a monoazo dye, known for its vibrant bluish-red hue.^{[1][2][3]} It exhibits high solubility in organic solvents and is conversely insoluble in water.^[4] This property, combined with its excellent thermal stability and lightfastness, makes it a widely used colorant in the plastics and polymer industries.^{[3][5][6]}

Chemical Properties and Structure

There is a notable lack of consensus in publicly available resources regarding the definitive chemical structure of **Solvent Red 195** corresponding to CAS number 164251-88-1. While it is classified as a monoazo dye, its precise IUPAC name and a verified structural formula are not consistently reported. Some sources provide a molecular formula of C₂₂H₁₆N₂O₂, while others associate the same CAS number with different formulas, indicating potential misidentification or the existence of multiple products under the same commercial name.^{[4][7]}

For the purpose of this guide, the most frequently cited properties are summarized below.

Table 1: Physicochemical Properties of C.I. **Solvent Red 195** (CAS: 164251-88-1)

Property	Value	Source(s)
CAS Number	164251-88-1	[5]
EINECS Number	605-352-4	[4]
Molecular Formula	C22H16N4O (Note: Inconsistent, other formulas reported)	[4]
Appearance	Bluish-red powder	[5]
Melting Point	216 °C	[5]
Heat Resistance	300 °C (in Polystyrene)	[3]
Light Fastness	7-8 (on a scale of 1-8)	[3]

Table 2: Solubility of C.I. **Solvent Red 195** (CAS: 164251-88-1) at 20°C

Solvent	Solubility (g/L)	Source(s)
Acetone	1.4	[8]
Butyl Acetate	1.3	[8]
Methylbenzene	2.7	[8]
Dichloromethane	37.1	[8]
Ethyl Alcohol	0.8	[8]
Water	Insoluble	[4][9]

Due to the ambiguity of the specific chemical structure, a generalized diagram of a monoazo dye is provided below to illustrate the core chromophore.

Caption: Generalized structure of a monoazo dye.

Experimental Protocols

Synthesis of **Solvent Red 195**

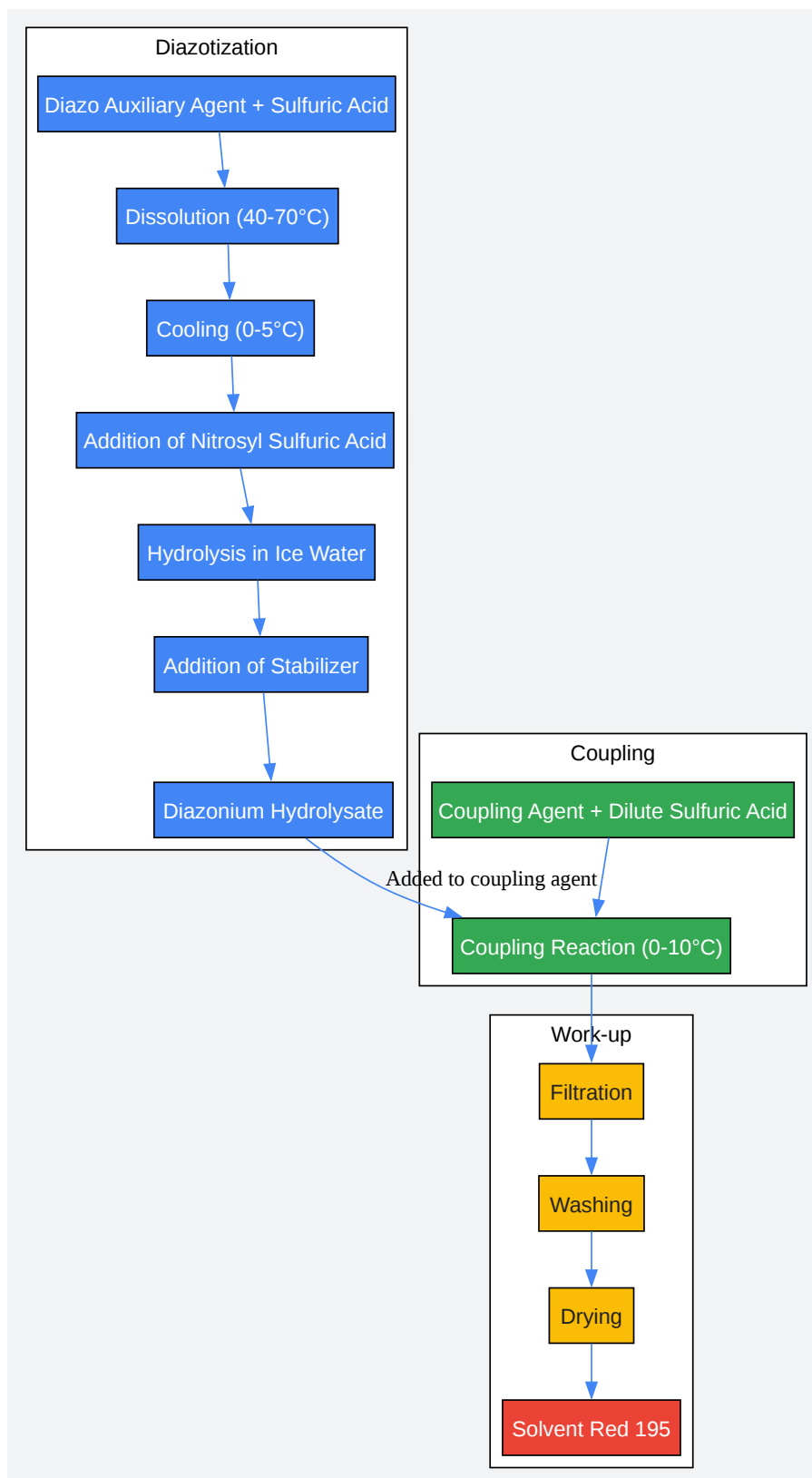
A method for the preparation of **Solvent Red 195** is described in Chinese patent CN107501988B.[10] The synthesis is a two-step process involving diazotization followed by a coupling reaction.

Step 1: Diazotization

- A diazo auxiliary agent is slowly added to sulfuric acid in a reaction kettle with stirring.
- The mixture is stirred at 40-70 °C until the agent is completely dissolved.
- The solution is then cooled to 0-5 °C.
- Nitrosyl sulfuric acid is added, and the reaction proceeds for 1-5 hours.
- The resulting mixture is slowly added to ice water for hydrolysis.
- A diazonium salt ionic liquid stabilizer is added to yield the diazonium hydrolysate.

Step 2: Coupling Reaction

- A coupling auxiliary agent is prepared in dilute sulfuric acid.
- The diazonium hydrolysate is placed in a coupling reaction kettle.
- The coupling solution is slowly added to the diazo solution, maintaining the reaction temperature at 0-10 °C.
- The reaction is allowed to proceed for 4-10 hours.
- The final product is obtained by filtration, washing, and drying.



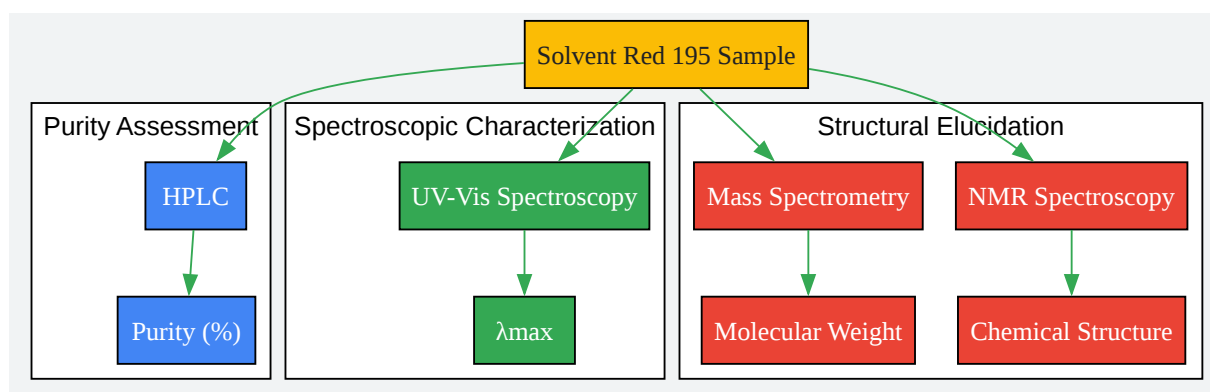
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Caption: Workflow for the synthesis of **Solvent Red 195**.

Analytical Workflow

Due to the lack of specific, published analytical protocols for **Solvent Red 195**, a general workflow for the characterization of a solvent dye is proposed.

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the synthesized dye and to separate it from any starting materials or by-products. A reverse-phase column with a suitable organic mobile phase (e.g., acetonitrile/water gradient) would typically be employed.
- UV-Visible Spectroscopy: To determine the maximum absorption wavelength (λ_{max}) of the dye in a suitable solvent (e.g., dichloromethane). This is crucial for its characterization as a colorant.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound. This would be a key step in resolving the ambiguity of the molecular formula of **Solvent Red 195**.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be essential to elucidate the precise chemical structure of the dye.



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Caption: General analytical workflow for a solvent dye.

Applications

The primary application of **Solvent Red 195** is in the coloration of a wide variety of plastics and polymers.[11] Its high thermal stability makes it suitable for processing methods such as injection molding and extrusion. Common plastics colored with **Solvent Red 195** include:

- Polystyrene (PS)
- High Impact Polystyrene (HIPS)
- Acrylonitrile Butadiene Styrene (ABS)
- Polycarbonate (PC)
- Polymethyl Methacrylate (PMMA)
- Polyethylene Terephthalate (PET)
- Polyvinyl Chloride (PVC)

It is also used for the spin dyeing of synthetic fibers.[3]

Safety and Handling

Based on available Material Safety Data Sheets (MSDS), **Solvent Red 195** is considered an organic dye that can be toxic and irritating.[12] Care should be taken to avoid direct contact with the skin, eyes, and respiratory tract.[12] When handling the powder, appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a respirator, should be worn to minimize exposure.[12] The product should be stored in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[12]

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